Physical properties of mercury-xenon gas mixtures

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Compound of Interest	
Compound Name:	Mercury;xenon
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An In-depth Technical Guide to the Physical Properties of Mercury-Xenon Gas Mixtures

This technical guide provides a comprehensive overview of the core physical properties of mercury-xenon (Hg-Xe) gas mixtures, intended for researchers, scientists, and professionals in the physical sciences. The guide covers thermodynamic, transport, optical, and electrical properties, with a focus on quantitative data, detailed experimental methodologies, and the fundamental plasma processes that govern the behavior of these mixtures in typical applications such as discharge lamps.

Thermodynamic Properties

The thermodynamic behavior of a gas mixture is fundamental to understanding its state under various conditions of temperature and pressure. For non-ideal gases, the virial equation of state is often used to describe the P-V-T relationship.

Properties of Pure Components

The individual properties of mercury vapor and xenon gas are foundational to understanding the mixture's behavior.

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Property	Mercury (Hg)	Xenon (Xe)
Molar Mass	200.59 g/mol	131.29 g/mol
First Ionization Potential	10.4375 eV[1]	12.1298 eV[1][2]
Boiling Point (1 atm)	356.73 °C (629.88 K)	-108.0 °C (165.1 K)
Melting Point (1 atm)	-38.83 °C (234.32 K)	-111.9 °C (161.2 K)

Virial Coefficients and Interaction Potentials

The virial equation of state for a binary mixture relates pressure (P), volume (V), and temperature (T) as:

$$ \frac{PV}{RT} = 1 + \frac{B_{mix}(T)}{V} + \frac{C_{mix}(T)}{V^2} + \dots $$

The second virial coefficient for the mixture, ngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted">

B_{mix} Bmix

, depends on the mole fractions (ngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted">

y_1 y1

,

y_2 y2

) and the individual and interaction coefficients (

B_{11} B11

, ngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted">

B_{22} B22

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B_{12} B12

):

[B_{mix} = y_1^2 B_{11} + 2y_1 y_2 B_{12} + y_2^2 B_{22}]

These coefficients can be calculated from the intermolecular interaction potentials. The Lennard-Jones (6-12) potential is commonly used, where the potential energy

$\phi(r)$ ϕ (r)

between two particles is given by:

[\phi(r) = 4\epsilon \left[\left(\frac{\sigma}{r}\right)^{12} - \left(\frac{\sigma}{r}\right)^6 \right]]

Here,

ϵ ϵ

is the potential well depth and

σ σ

is the finite distance at which the inter-particle potential is zero. While extensive experimental data for Hg-Xe mixture virial coefficients are not readily available, the necessary Lennard-Jones parameters for calculation have been determined.

Interacting Pair	Well Depth, ϵ_0 ϵ0 (cm^{-1})	Contact Distance, σ σ (Å)
Hg - Hg	486	2.88
Xe - Xe	155	4.03
Hg - Xe	269	3.46

(Data from Reference[3])

Transport Properties

Transport properties such as diffusion, viscosity, and thermal conductivity describe the movement of mass, momentum, and energy through the gas mixture. These properties are highly dependent on temperature, pressure, and composition.

Diffusion

The diffusion coefficient quantifies the rate at which one component of a gas mixture moves through another. Experimental measurements have provided a value for the diffusion of mercury in xenon gas.

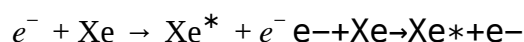| Property	Value	Conditions
Diffusion Coefficient of Hg in Xe	0.057 ± 0.004 cm²/s	Room Temperature (20°C), Normalized to 1 bar

Viscosity and Thermal Conductivity

Direct experimental data for the viscosity and thermal conductivity of mercury-xenon mixtures are sparse in the published literature. However, these properties can be reliably calculated using the Chapman-Enskog theory with the Lennard-Jones parameters provided in Table 2. The viscosity of a gas generally increases with temperature, while thermal conductivity also shows a positive temperature dependence. A review of helium-xenon mixtures indicates that as the molar mass of the mixture increases (by adding more xenon), the viscosity tends to increase and then stabilize, while the thermal conductivity generally decreases.[4]

Plasma Kinetics and Energy Transfer

In applications like fluorescent lamps and UV sources, an electrical discharge is passed through the Hg-Xe mixture, creating a plasma. The behavior of this plasma is governed by collisional-radiative processes, including excitation, ionization, and energy transfer between the species.
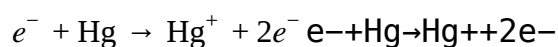
Fundamental Processes

- Electron-Impact Excitation: Free electrons accelerated by the electric field collide with ground-state atoms (Hg or Xe), exciting them to higher energy levels (e.g.,

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$e^- + Xe \rightarrow Xe^* + e^-$ e−+Xe→Xe∗+e−

).

- Electron-Impact Ionization: More energetic electrons can ionize the atoms, creating a positive ion and another free electron (e.g.,
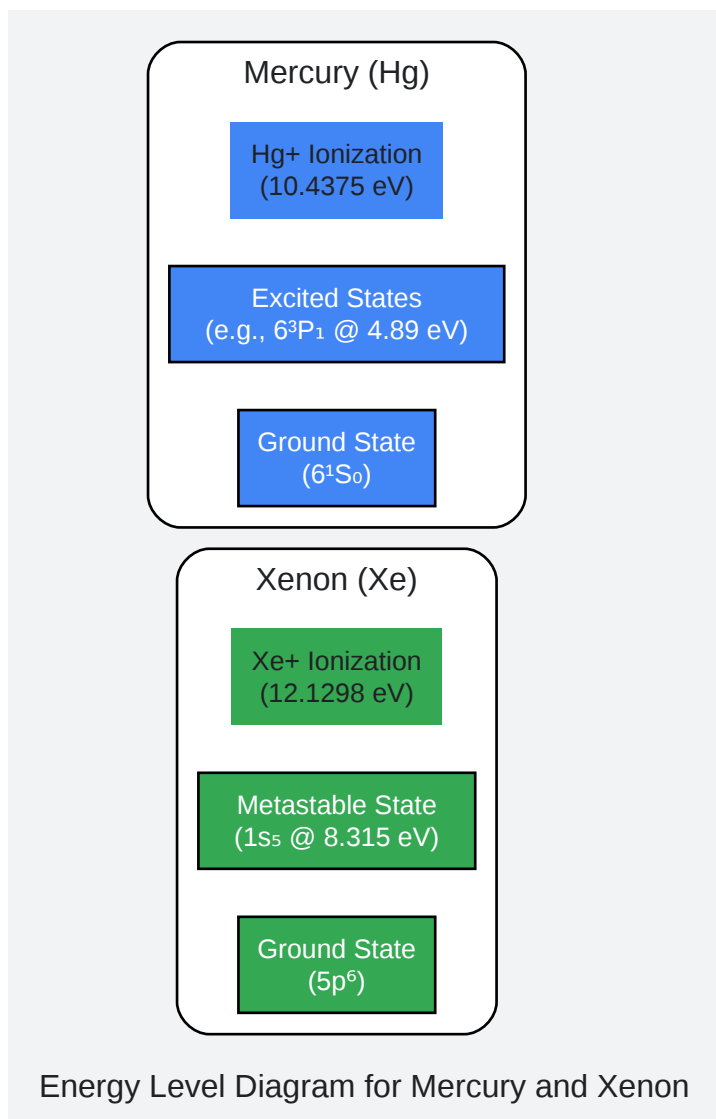
$e^- + Hg \rightarrow Hg^+ + 2e^-$ e−+Hg→Hg++2e−

).

- Radiative Decay: Excited atoms relax to lower energy states by emitting photons, producing the characteristic light spectrum of the discharge.

- Penning Ionization: A key energy transfer mechanism in noble gas mixtures. An excited atom of one species with sufficient energy can ionize an atom of another species through a collision. In the Hg-Xe system, an excited xenon atom can ionize a mercury atom, as the energy of xenon's first metastable state (8.315 eV) is lower than the ionization potential of mercury (10.4375 eV). This process can be a significant source of ionization.
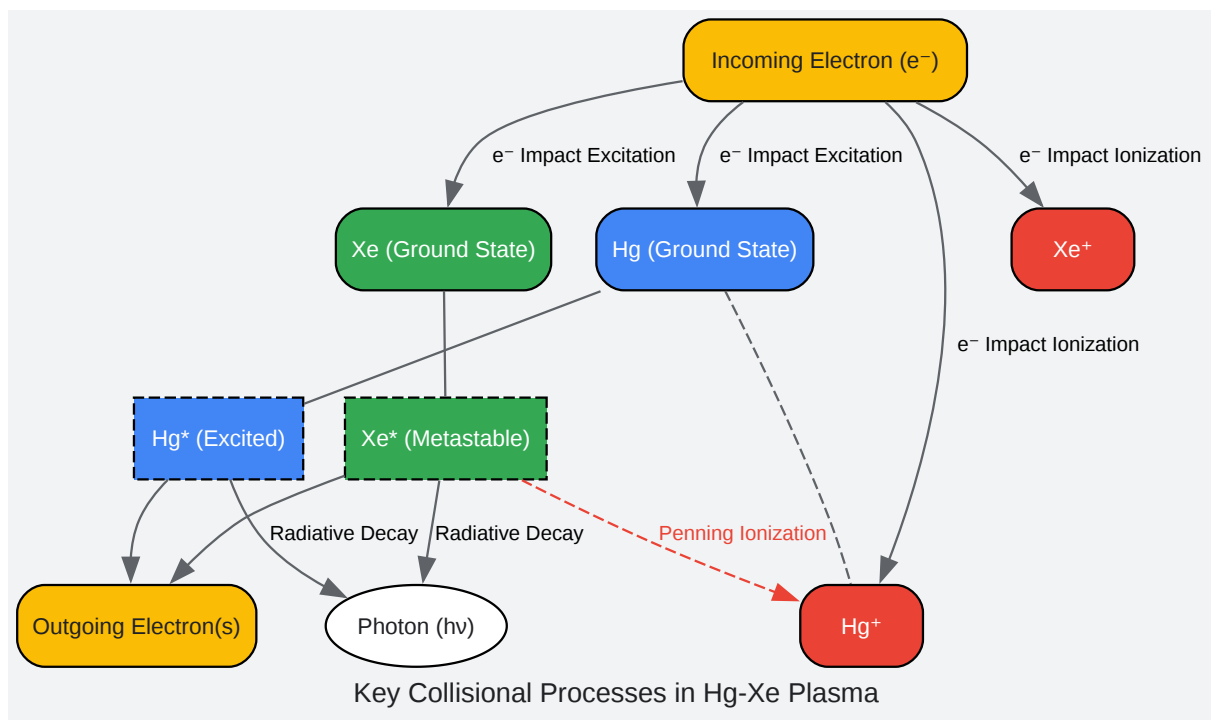
Energy Level and Process Diagrams

The following diagrams illustrate the key energy states and interaction pathways in a mercury-xenon plasma.

Mercury (Hg)

Hg+ Ionization
(10.4375 eV)

Excited States
(e.g., 6^3P_1 @ 4.89 eV)

Ground State
(6^1S_0)

Xenon (Xe)

Xe+ Ionization
(12.1298 eV)

Metastable State
($1s_5$ @ 8.315 eV)

Ground State
($5p^6$)

Energy Level Diagram for Mercury and Xenon

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Key energy levels for mercury and xenon atoms.

Workflow of primary plasma kinetic reactions.

Experimental Protocols

Accurate measurement of the physical properties of gas mixtures requires specialized experimental setups. Below are detailed methodologies for determining key parameters.

Measurement of Gas Diffusion Coefficient (Gas Chromatography Method)

This method determines the binary diffusion coefficient by measuring the dispersion of a trace gas injected into a carrier gas stream.

- Apparatus: A gas chromatograph is modified to consist of a long, empty capillary column (the diffusion column) maintained at a constant temperature in a thermostat. Thermal conductivity detectors are placed at the inlet and outlet of this column.

- Procedure: a. A carrier gas (e.g., Xenon) is flowed through the system at a constant, precisely measured rate. b. A small sample of the trace gas (e.g., Mercury vapor) is injected into the carrier stream before the first detector. c. The concentration profile (peak) of the trace gas is recorded as it passes each of the two detectors. d. The time taken for the peak maximum to travel between the two detectors is accurately measured.

- Data Analysis: The diffusion coefficient is calculated from the broadening of the peak between the two detectors. The peak dispersion is related to both the flow velocity and the mutual diffusion of the two gases. The governing equation, derived from the theory of chromatography, allows for the calculation of the binary diffusion coefficient from the peak widths and the transit time.

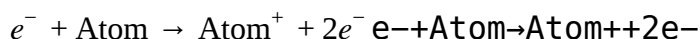## Measurement of Gas Viscosity (Vibrating-Wire Viscometer)

This is a high-precision method based on measuring the damping of a taut wire oscillating in the gas sample.

- Apparatus: A thin wire (often tungsten) is held under tension within a temperature-controlled, high-pressure cell containing the gas mixture. The wire is placed in a magnetic field and is made part of an electrical bridge circuit.

- Procedure: a. The gas mixture of known composition is introduced into the measurement cell, and the system is allowed to reach thermal equilibrium at the desired temperature and pressure. b. An electrical current is passed through the wire, causing it to oscillate due to the Lorentz force from the magnetic field. c. The instrument measures the resonant frequency and the damping of the wire's oscillation. The damping is directly related to the viscosity of the surrounding gas.

- Data Analysis: A full theoretical model relates the measured damping to the viscosity and density of the gas. The viscosity of the gas mixture can be determined with high accuracy (often better than 1%) after calibration with a reference gas of known viscosity.

Determination of Ionization Potential (Gas-Filled Diode Method)

This experiment determines the minimum energy required to ionize atoms in a gas by electron impact.[5][6][7]

- Apparatus: A thermionic diode tube containing the gas under investigation (e.g., mercury vapor or xenon) at low pressure. The tube contains a filament (cathode) that emits electrons when heated, and a plate (anode) to collect them. A variable DC power supply is used to apply an accelerating potential between the cathode and anode, a voltmeter measures this potential, and a sensitive ammeter measures the anode current.

- Procedure: a. The filament is heated to produce a steady stream of thermionic electrons. b. The accelerating potential between the cathode and anode is slowly increased from zero. c. The anode current is recorded at small, regular increments of the accelerating voltage.

- Data Analysis: a. A graph of anode current versus accelerating voltage is plotted. b. Initially, the current increases slowly. At a specific voltage, the electrons gain enough kinetic energy to ionize the gas atoms upon collision (

$$e^- + \text{Atom} \rightarrow \text{Atom}^+ + 2e^- \quad \text{e-+Atom→Atom++2e-}$$

). c. This ionization creates additional charge carriers (secondary electrons and positive ions), causing a sharp and sudden increase in the anode current. d. The voltage at which this sharp increase begins corresponds to the ionization potential of the gas. The point is best determined by extrapolating the two linear regions of the graph before and after the break point; their intersection gives the ionization potential.[7]

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